

Safety and Handling of 3,4-Dimethoxytoluene: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3,4-Dimethoxytoluene

Cat. No.: B046254

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a formal safety endorsement or protocol. All laboratory work should be conducted in accordance with established institutional safety guidelines and a comprehensive, substance-specific risk assessment.

Introduction

3,4-Dimethoxytoluene, also known as 4-methylveratrole, is an aromatic organic compound with the chemical formula $C_9H_{12}O_2$.^{[1][2][3][4]} It serves as a versatile intermediate in the synthesis of a variety of molecules, including pharmaceuticals and fragrances.^{[5][6]} Given its utility in research and development, a thorough understanding of its safety and handling properties is paramount for professionals working with this substance. This guide provides a comprehensive overview of the known safety data, handling procedures, and relevant biological context for **3,4-Dimethoxytoluene**.

Physicochemical and Toxicological Data

A summary of the key quantitative data for **3,4-Dimethoxytoluene** is presented below. It is important to note that GHS classification information can be inconsistent across different suppliers.^[1] While some sources indicate it does not meet GHS hazard criteria, others classify it as an irritant.^[1] Therefore, it is prudent to handle this chemical with appropriate caution.

Table 1: Physical and Chemical Properties of **3,4-Dimethoxytoluene**

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O ₂	[1] [2] [3] [4]
Molecular Weight	152.19 g/mol	[1]
Appearance	White or Colorless to Light yellow, powder to lump to clear liquid	[7]
Melting Point	22-24 °C	[8]
Boiling Point	219-220 °C @ 760 mmHg	[8]
Flash Point	85 °C (185 °F)	[8]
Density	1.051 g/mL at 25 °C	
Solubility	Insoluble in water, soluble in alcohol	[8]
Vapor Pressure	0.171 mmHg at 25 °C (estimated)	[8]

Table 2: Hazard Identification and GHS Classification

Hazard	Classification	Source
GHS Classification	Not classified as hazardous by some sources; others indicate Skin Irritation (Category 2), Eye Irritation (Category 2A), and Specific Target Organ Toxicity - Single Exposure (Category 3) for respiratory tract irritation.	[1]
Signal Word	Warning (by some sources)	[1]
Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation (as reported by some sources).	[1]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray, P280: Wear protective gloves/protective clothing/eye protection/face protection, P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[9]

Experimental Protocols

Synthesis of 3,4-Dimethoxytoluene

Several methods for the synthesis of **3,4-Dimethoxytoluene** have been reported. Below are two examples of cited experimental protocols.

Protocol 1: Wolff-Kishner Reduction of Veratraldehyde

This method involves the reduction of veratraldehyde using hydrazine and potassium hydroxide in ethylene glycol.

- Materials: Veratraldehyde (91.5 g), Potassium hydroxide (100 g), 95% Hydrazine (75 ml), Ethylene glycol (700 ml), Diethyl ether, Water.
- Procedure:
 - A mixture of veratraldehyde, potassium hydroxide, 95% hydrazine, and ethylene glycol is heated at reflux until the potassium hydroxide dissolves (approximately 30 minutes).[\[10\]](#)
 - The hydrazone will separate as a yellow solid, and mild foaming may occur.[\[10\]](#)
 - Continue heating at reflux, which will cause the evolution of nitrogen gas and vigorous frothing.[\[10\]](#)
 - After 3 hours, cool the solution and pour it into 1.5 L of cold water.[\[10\]](#)
 - Extract the resulting oil with diethyl ether.[\[10\]](#)
 - Wash the combined ether extracts with water, dry the solution, and evaporate the solvent to yield a yellow oil.[\[10\]](#)
 - Distill the crude product to obtain pure **3,4-Dimethoxytoluene** as a colorless oil.[\[10\]](#)

Protocol 2: Methylation of 4-Methylguaiacol

This industrial method utilizes the methylation of 4-methylguaiacol with bromomethane-containing waste gas.

- Materials: 4-Methylguaiacol (8.28 g, 0.06 mol), 2M Sodium hydroxide solution (30 ml), Tetrabutylammonium bromide ((C₄H₉)₄NBr, 0.30 g), Industrial waste gas containing bromomethane.
- Procedure:
 - In a 100 ml two-necked flask, combine 4-methylguaiacol and the sodium hydroxide solution.[\[11\]](#)

- Add tetrabutylammonium bromide as a phase-transfer catalyst.[\[11\]](#)
- Slowly heat the mixture to 80 °C while stirring.[\[11\]](#)
- Pass the industrial waste gas containing bromomethane through the reaction mixture until the reaction is complete.[\[11\]](#)
- The product, 1,2-dimethoxy-4-methylbenzene (**3,4-Dimethoxytoluene**), can be isolated with high yield.[\[11\]](#)

Safety and Handling Procedures

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield, especially when there is a risk of splashing.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, are recommended. Inspect gloves for any signs of degradation or puncture before use.
- **Body Protection:** A standard laboratory coat should be worn. For procedures with a higher risk of splashes, a chemical-resistant apron is also recommended.
- **Respiratory Protection:** All handling of **3,4-Dimethoxytoluene** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation of vapors.

Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing. Do not breathe vapors or dust. Ensure adequate ventilation. Keep away from sources of ignition.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

- **In case of Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.

- In case of Skin Contact: Immediately wash skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- In case of Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- In case of Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Accidental Release Measures

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- Large Spills: Evacuate the area and ventilate it. Wear appropriate personal protective equipment. Prevent the spill from entering drains or waterways. Contain the spill and collect the material for disposal.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

Potential Biological Activity and Signaling Pathways

While there is limited direct research on the biological activity and signaling pathways specifically modulated by **3,4-Dimethoxytoluene**, studies on structurally similar compounds can provide valuable insights for researchers. One such compound is 3,4-dihydroxytoluene (DHT), a metabolite of the flavonoid rutin, where the methoxy groups of **3,4-Dimethoxytoluene** are replaced by hydroxyl groups.

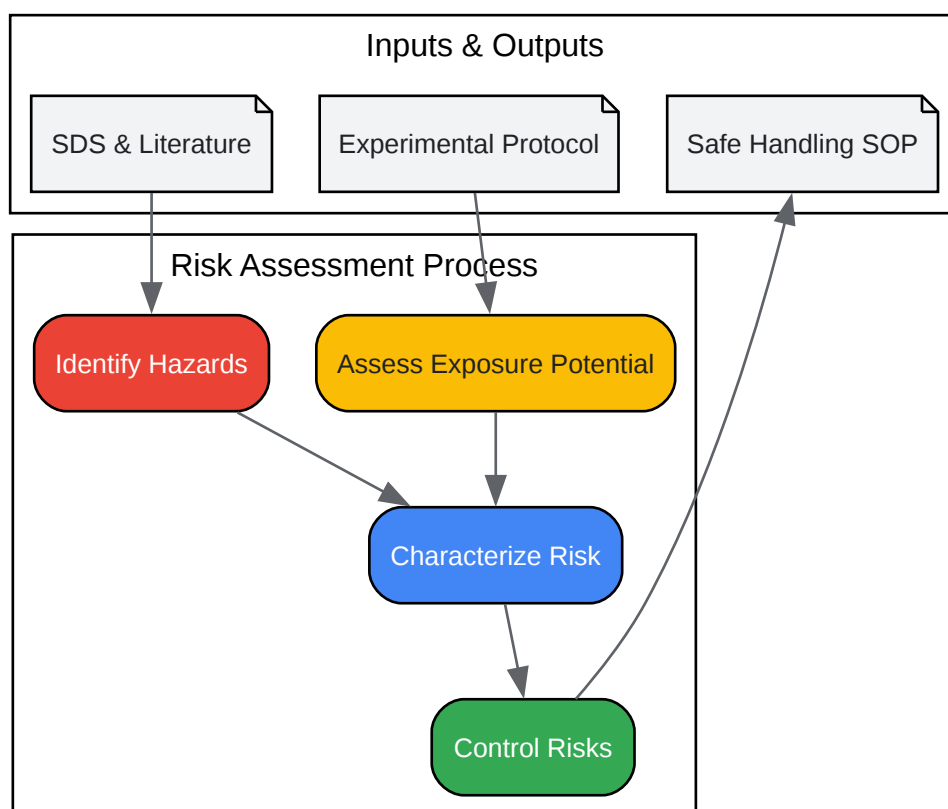
Research has shown that DHT exhibits anti-inflammatory properties in lipopolysaccharide (LPS)-activated macrophages.^[12] Specifically, DHT was found to inhibit the production of nitric oxide (NO) and pro-inflammatory cytokines by suppressing the activation of the NF-κB signaling pathway.^[12] The NF-κB pathway is a critical regulator of the inflammatory response.

It is important to emphasize that the methylation of hydroxyl groups can significantly alter the biological activity of a compound. Therefore, the activity of DHT does not directly translate to **3,4-Dimethoxytoluene**. However, this information provides a scientifically grounded hypothesis for initial investigations into the potential biological effects of **3,4-Dimethoxytoluene**. Researchers in drug development may consider exploring its potential to modulate inflammatory pathways, keeping in mind the structural relationship to known anti-inflammatory compounds.

Visualizations

Logical Relationship: Laboratory Chemical Risk Assessment Workflow

The following diagram illustrates a general workflow for assessing and managing the risks associated with handling a chemical like **3,4-Dimethoxytoluene** in a laboratory setting.

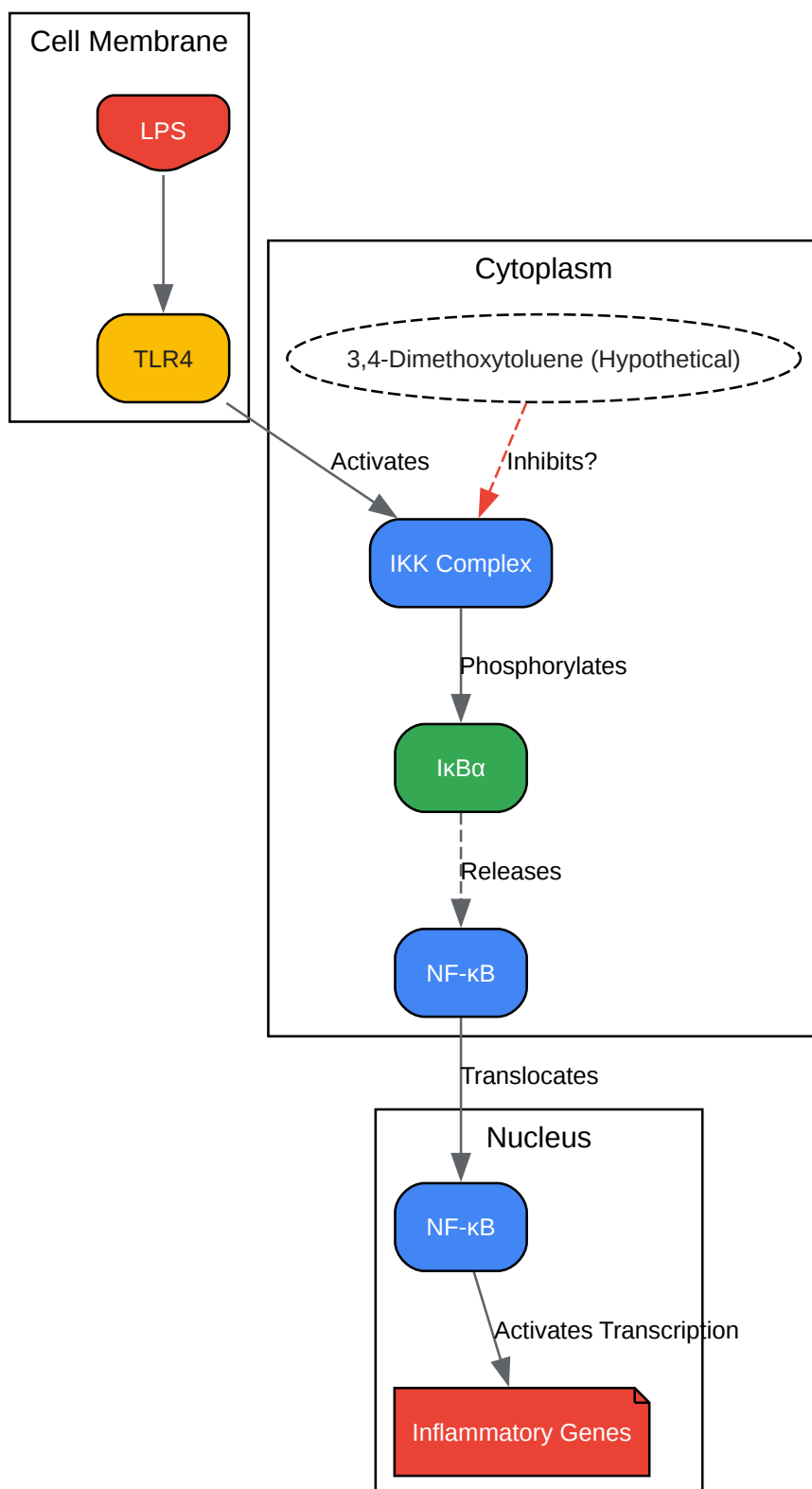


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Caption: A workflow for chemical risk assessment in a laboratory setting.

Signaling Pathway: Hypothetical Modulation of the NF- κ B Pathway

This diagram illustrates the NF- κ B signaling pathway, which is known to be modulated by the structurally related compound 3,4-dihydroxytoluene. This serves as a hypothetical target for investigating the biological activity of **3,4-Dimethoxytoluene**.



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Caption: Hypothetical modulation of the NF-κB signaling pathway.

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